

Handling and storage conditions for 6-Nitroindazole powder.

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Compound of Interest

Compound Name: 6-Nitroindazole

Cat. No.: B021905

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Application Notes and Protocols for 6-Nitroindazole Powder

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **6-Nitroindazole** powder in a laboratory setting. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Hazard Identification and Safety Precautions

6-Nitroindazole is classified as a hazardous substance and requires careful handling.^{[1][2]} It is harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2][3]} It is also known to cause skin and serious eye irritation, and is suspected of causing genetic defects and cancer.^{[2][3]}

Personal Protective Equipment (PPE): A comprehensive list of required PPE is provided in the table below.

PPE Category	Item	Specification
Respiratory Protection	Dust Mask	NIOSH-approved N95 or higher. [4]
Eye Protection	Safety Glasses/Goggles	Chemical splash goggles. A face shield should be worn when there is a risk of splashing or when handling larger quantities. [5]
Hand Protection	Gloves	Nitrile gloves are suitable for incidental contact. For prolonged contact or immersion, consult manufacturer's permeation data. [5]
Body Protection	Lab Coat	Standard laboratory coat.
Body Protection	Protective Clothing	Wear appropriate protective clothing to prevent skin exposure. [6]

Handling Procedures

All handling of **6-Nitroindazole** powder should be performed in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[7\]](#)

General Handling:

- Avoid all personal contact, including inhalation of dust.[\[1\]](#)
- Prevent the formation of dust during handling.
- Do not eat, drink, or smoke in areas where the powder is handled.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.

- Wash hands thoroughly with soap and water after handling.[1]

Dispensing:

- When weighing and dispensing the powder, use a spatula or other appropriate tool to avoid generating dust.
- For small quantities, consider preparing a stock solution to minimize repeated handling of the powder.

Spill Cleanup:

- Minor Spills: Carefully sweep up the spilled powder, avoiding dust generation. Dampening the powder with water may be an option to reduce dust.[1] Place the collected material into a sealed container for proper disposal.
- Major Spills: Evacuate the area and alert the appropriate emergency response personnel.

Storage Conditions

Proper storage of **6-Nitroindazole** is essential to maintain its stability and prevent hazardous situations.

Parameter	Condition	Rationale
Temperature	Store in a cool environment, with some suppliers recommending 0-8 °C.[8][9]	To ensure stability and prevent degradation.
Humidity	Store in a dry area.	To prevent clumping and potential degradation of the powder.
Light	Store in a tightly sealed, light-resistant container.	To protect from potential light-induced degradation.
Container	Use original, tightly sealed containers. Polyethylene or polypropylene containers are recommended.[1]	To prevent contamination and exposure to air and moisture.
Incompatibilities	Store away from oxidizing agents, bases, and strong reducing agents.[1]	To prevent potentially hazardous reactions.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **6-Nitroindazole** is presented below.

Property	Value
Appearance	White to light yellow or tan powder.[1][8]
Molecular Formula	C ₇ H ₅ N ₃ O ₂
Molecular Weight	163.13 g/mol [4]
Melting Point	180-182 °C[4][8]

Solubility Data

Solvent	Solubility
Water	Immiscible.[1] Sparingly soluble.
Aqueous Buffer (pH 7.4)	>24.5 µg/mL[10]
Ethanol	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Methanol (hot)	Very faint turbidity.[11]

Experimental Protocols

Protocol for Determining Solubility

Objective: To determine the solubility of **6-Nitroindazole** in a specific solvent at a given temperature.

Materials:

- **6-Nitroindazole** powder
- Selected solvent (e.g., ethanol, DMSO, water)
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Prepare a series of saturated solutions by adding an excess amount of **6-Nitroindazole** powder to a known volume of the solvent in separate vials.
- Tightly cap the vials and place them in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Equilibrate the solutions for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached.
- After equilibration, centrifuge the vials at high speed to pellet the undissolved solid.
- Carefully withdraw an aliquot of the clear supernatant and dilute it with a known volume of the solvent.
- Analyze the concentration of **6-Nitroindazole** in the diluted solution using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- Calculate the original concentration in the saturated solution to determine the solubility.

Protocol for Assessing Stability

Objective: To assess the stability of **6-Nitroindazole** powder under various environmental conditions.

Materials:

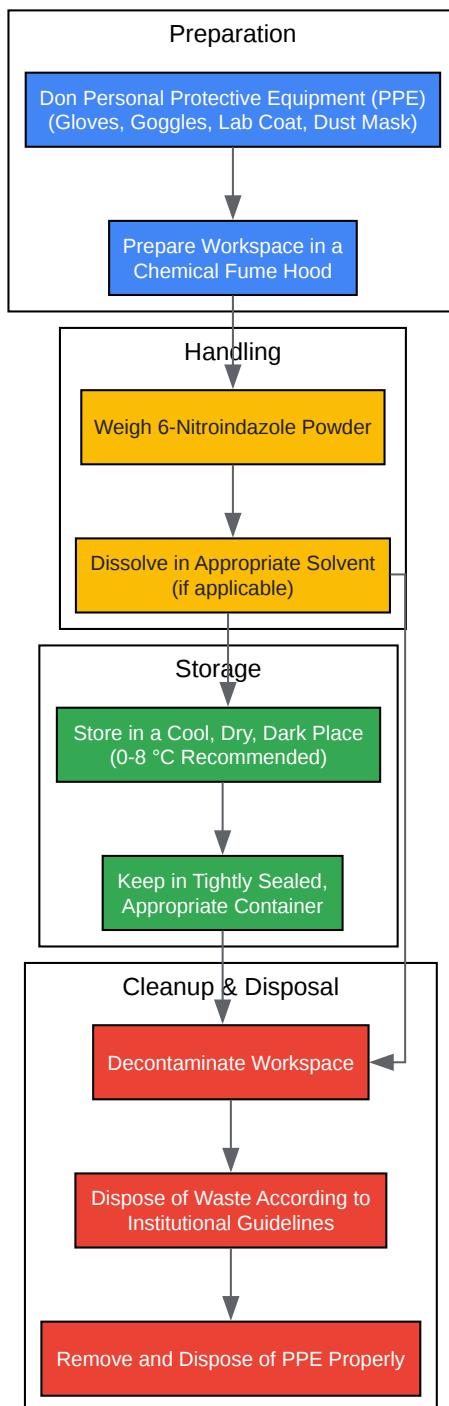
- **6-Nitroindazole** powder
- Climate-controlled stability chambers (for controlled temperature and humidity)
- Light-exposure chamber with a calibrated light source
- Analytical balance
- HPLC system with a suitable detector
- Amber and clear glass vials

Procedure:

- Weigh a precise amount of **6-Nitroindazole** powder into multiple amber and clear glass vials.
- Expose the vials to different conditions:
 - Temperature: Place vials in stability chambers at various temperatures (e.g., 4 °C, 25 °C, 40 °C).
 - Humidity: Place vials in stability chambers with controlled relative humidity (e.g., 25% RH, 60% RH, 75% RH).
 - Light: Place clear glass vials in a light-exposure chamber. Wrap control vials in aluminum foil.
- At specified time points (e.g., 0, 1, 3, 6 months), remove a vial from each condition.
- Visually inspect the powder for any changes in appearance (e.g., color change, clumping).
- Accurately weigh the powder and prepare a solution of known concentration.
- Analyze the purity and concentration of **6-Nitroindazole** using a validated HPLC method.
- Compare the results to the initial time point ($t=0$) to determine the extent of degradation.

Diagrams

Workflow for Safe Handling and Storage of 6-Nitroindazole Powder

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling and Storage of **6-Nitroindazole** Powder.

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